

2-Bromoisophthalic acid safety, handling, and MSDS information

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Compound of Interest

Compound Name: **2-Bromoisophthalic acid**

Cat. No.: **B170650**

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An In-depth Technical Guide to the Safety, Handling, and MSDS of **2-Bromoisophthalic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **2-Bromoisophthalic acid**. The information compiled is essential for laboratory personnel, researchers, and anyone involved in the handling of this chemical to ensure safe practices and mitigate potential hazards.

Chemical Identification and Physical Properties

2-Bromoisophthalic acid, also known as 2-Bromo-1,3-benzenedicarboxylic acid, is a brominated aromatic carboxylic acid.^[1] Its chemical structure and properties are summarized below.

Property	Value	Reference
Chemical Name	2-Bromoisophthalic acid	[1]
Synonyms	2-Bromo-1,3-benzenedicarboxylic acid	[1]
CAS Number	22433-91-6	[2]
Molecular Formula	C ₈ H ₅ BrO ₄	[3]
Molecular Weight	245.03 g/mol	[4] [5]
Appearance	White to off-white powder/solid	[6]
Odor	Odorless	[6]
Melting Point	295-297 °C (decomposes)	[4]

Hazard Identification and Classification

2-Bromoisophthalic acid is classified as a hazardous substance. The primary hazards are related to skin, eye, and respiratory irritation.

GHS Classification:

Hazard Class	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

(Note: Classification is based on data for bromoisophthalic acid isomers and related compounds, as specific GHS classification for **2-Bromoisophthalic acid** is not consistently available.[\[6\]](#)[\[7\]](#)[\[8\]](#))

Hazard Statements (H-phrases):

- H315: Causes skin irritation.[\[6\]](#)[\[7\]](#)

- H319: Causes serious eye irritation.[6][7]
- H335: May cause respiratory irritation.[6][7]

Precautionary Statements (P-phrases):

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [6]
P264		Wash face, hands and any exposed skin thoroughly after handling. [6]
P271		Use only outdoors or in a well-ventilated area. [6]
P280		Wear protective gloves/protective clothing/eye protection/face protection. [6] [7]
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water. [6]
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing. [6]
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [6] [7]
P312		Call a POISON CENTER or doctor if you feel unwell. [6]
P332 + P313		If skin irritation occurs: Get medical advice/attention.
P337 + P313		If eye irritation persists: Get medical advice/ attention.
P362 + P364		Take off contaminated clothing and wash it before reuse. [6]

Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[6][9]
P405	Store locked up.[5][8]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[6][9]

Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is crucial when working with **2-Bromoisophthalic acid** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls:

- Work in a well-ventilated area, preferably in a properly operating chemical fume hood with an average face velocity of at least 100 feet per minute.[7]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6][9][10]

Personal Protective Equipment (PPE):

PPE	Specifications
Eye/Face Protection	Wear chemical safety goggles or a face shield. [7][10]
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat.[7] Ensure gloves are inspected before use and removed carefully to avoid skin contamination.[6]
Respiratory Protection	Under normal use conditions with adequate ventilation, respiratory protection may not be required.[6] However, if dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[9]

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[6][7]
- Do not breathe dust.[9]
- Wash hands thoroughly after handling.[6]
- Keep away from foodstuffs, beverages, and feed.[7]
- Remove contaminated clothing and wash before reuse.[6][10]

Storage Conditions:

- Keep containers tightly sealed in a cool, dry, and well-ventilated place.[6][7][9]
- Store away from oxidizing agents.[7]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Protocol
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Seek medical attention.[6][11]
Skin Contact	Promptly wash the contaminated skin with soap and plenty of water.[6][11] Remove contaminated clothing. If irritation persists, get medical attention.[11]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][11] Get immediate medical attention.[11]
Ingestion	Do NOT induce vomiting.[6][9] If the person is conscious, rinse their mouth with water and have them drink plenty of water.[6][12] Seek immediate medical attention.[11]

Fire and Accidental Release Measures

Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[6][7]
- Specific Hazards: During a fire, irritating and toxic gases such as carbon monoxide, carbon dioxide, and hydrogen bromide may be generated.[7][9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7][9]

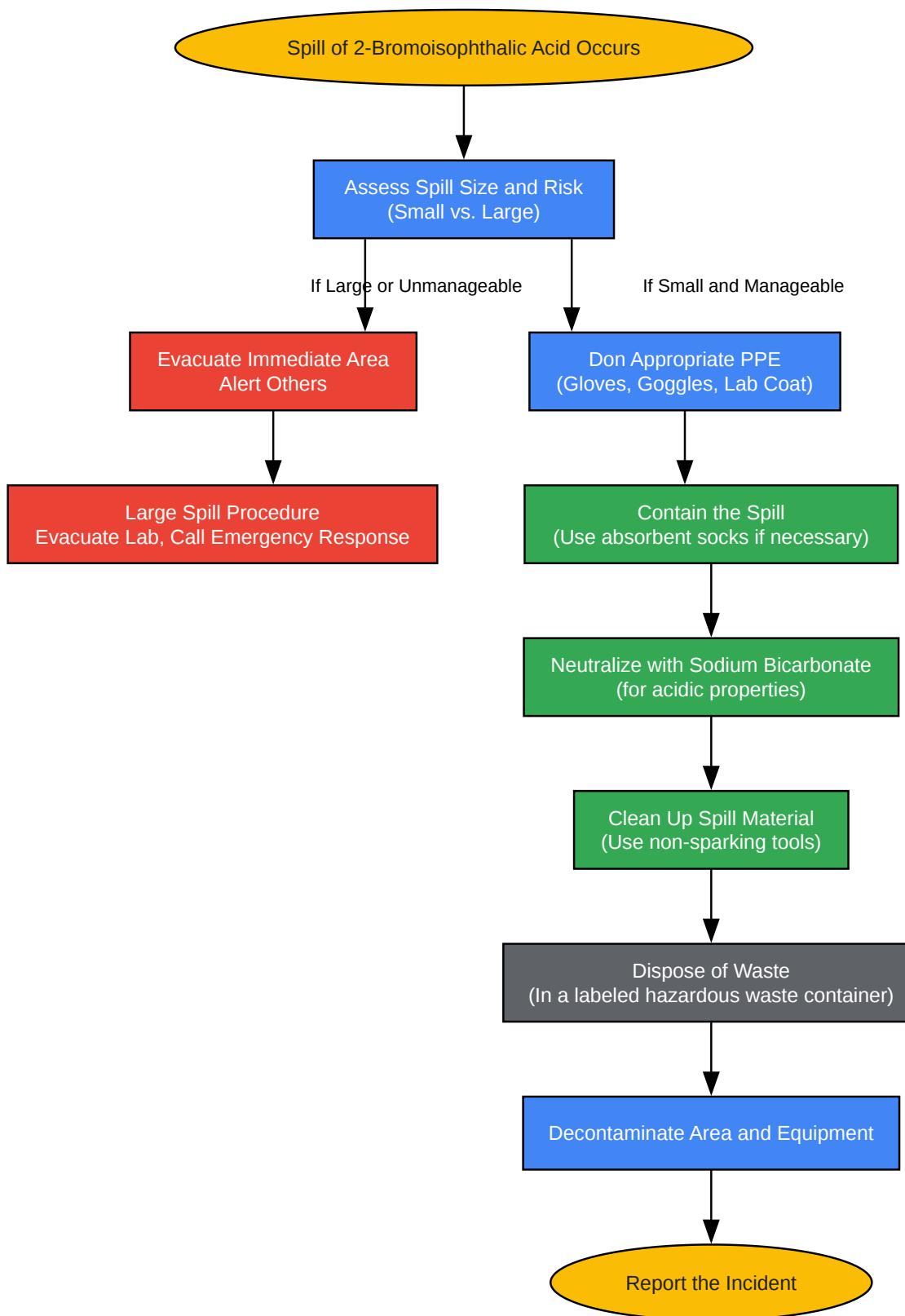
Accidental Release Measures:

- Personal Precautions: Evacuate unnecessary personnel.[8] Wear appropriate personal protective equipment (PPE) as detailed in Section 3.[7] Ensure adequate ventilation.[7][8]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[12]
- Methods for Cleaning Up: For small spills, gently sweep or scoop up the solid material and place it into a suitable container for disposal.[9][13] Avoid generating dust.[9] Clean the affected area with soap and water. For larger spills, contain the spill and absorb it with an inert material such as sand or vermiculite.[10][14]

Logical Workflow for Handling a Spill

The following diagram illustrates a logical workflow for safely managing a **2-Bromoisophthalic acid** spill.



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